

Application Notes: (S)-CHPG Sodium Salt for In Vivo Injections

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Compound of Interest

Compound Name: *CHPG Sodium salt*

Cat. No.: *B10787915*

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(S)-**CHPG Sodium Salt** is a selective and water-soluble agonist for the metabotropic glutamate receptor 5 (mGluR5).[1] Its selectivity for mGluR5 over mGluR1 makes it a valuable tool for investigating the specific roles of this receptor subtype in various physiological and pathological processes.[1] Due to its activity in vivo, **CHPG sodium salt** is utilized in studies related to neuroprotection, neuroinflammation, and other central nervous system functions.

Research has demonstrated that CHPG protects against traumatic brain injury in vitro and in vivo through the activation of the ERK and Akt signaling pathways. Furthermore, it has been shown to attenuate oxidative stress and inflammation by modulating the TSG-6/NF-κB pathway in microglial cells. These properties make the proper preparation of **CHPG sodium salt** for in vivo injections critical for obtaining reliable and reproducible experimental results.

This document provides a detailed protocol for the preparation of (S)-**CHPG Sodium Salt** solutions intended for in vivo administration, ensuring sterility, stability, and appropriate concentration for research applications.

Data Presentation

Physical and Chemical Properties

Property	Value	Source
Chemical Name	(RS)-2-Chloro-5-hydroxyphenylglycine sodium salt	
Molecular Weight	223.59 g/mol	
Purity	≥99%	
Form	Solid	

Solubility Data

Solvent	Maximum Concentration	Notes	Source
Water	50 mM - 100 mM		
DMSO	50 mM		
Water	29.83 mM (6.67 mg/mL)	Requires sonication and heating	

Note: The sodium salt form is specifically designed for enhanced water solubility. Discrepancies in reported solubility may be due to batch-specific characteristics or different measurement conditions.

Storage and Stability

Form	Storage Temperature	Duration	Notes	Source
Solid	Room Temperature	As per manufacturer		
Solid	+4°C	Up to 12 months	Store under desiccating conditions	
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles	
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles	

Note: It is strongly recommended to prepare fresh solutions for each experiment and use them on the same day. If storage is necessary, follow the guidelines above.

Experimental Protocols

Protocol 1: Preparation of a Sterile 10 mM Stock Solution of CHPG Sodium Salt

This protocol describes the preparation of a 10 mM stock solution in sterile saline (0.9% NaCl), a common vehicle for in vivo injections.

Materials:

- (S)-CHPG Sodium Salt (MW: 223.59 g/mol)
- Sterile, pyrogen-free 0.9% Sodium Chloride (Saline) for injection
- Sterile, conical centrifuge tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance

- Sterile, disposable syringes
- Sterile, 0.22 µm syringe filters (e.g., PVDF or PES)
- Laminar flow hood or sterile work environment
- Vortex mixer

Procedure:

- Calculations:
 - To prepare a 10 mM solution, you need 10 mmol of **CHPG sodium salt** per liter of solvent.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 10 mL of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 223.59 \text{ g/mol}$
 $= 22.36 \text{ mg}$
- Weighing:
 - Under a laminar flow hood, accurately weigh the calculated amount of **CHPG sodium salt** powder using a sterile spatula and weigh boat.
 - Carefully transfer the powder to a sterile conical tube.
- Dissolution:
 - Using a sterile syringe, add the desired volume of sterile 0.9% saline to the conical tube containing the powder.
 - Cap the tube securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear and free of particulates. Gentle warming or sonication may be used to aid dissolution if necessary, but ensure the solution returns to room temperature before proceeding.
- Sterilization:

- Draw the entire solution into a new sterile syringe.
- Attach a sterile 0.22 µm syringe filter to the tip of the syringe.
- Filter the solution into a new, sterile, and labeled tube. This step is critical to remove any potential microbial contamination.
- Storage and Use:
 - The sterile solution is now ready for immediate use or for dilution to the final injection concentration.
 - If storage is required, aliquot the stock solution into smaller, sterile, single-use tubes (e.g., cryovials), and store at -20°C for up to one month or -80°C for up to six months.
 - When ready to use a stored aliquot, thaw it to room temperature and ensure there is no precipitate before use. Do not refreeze.

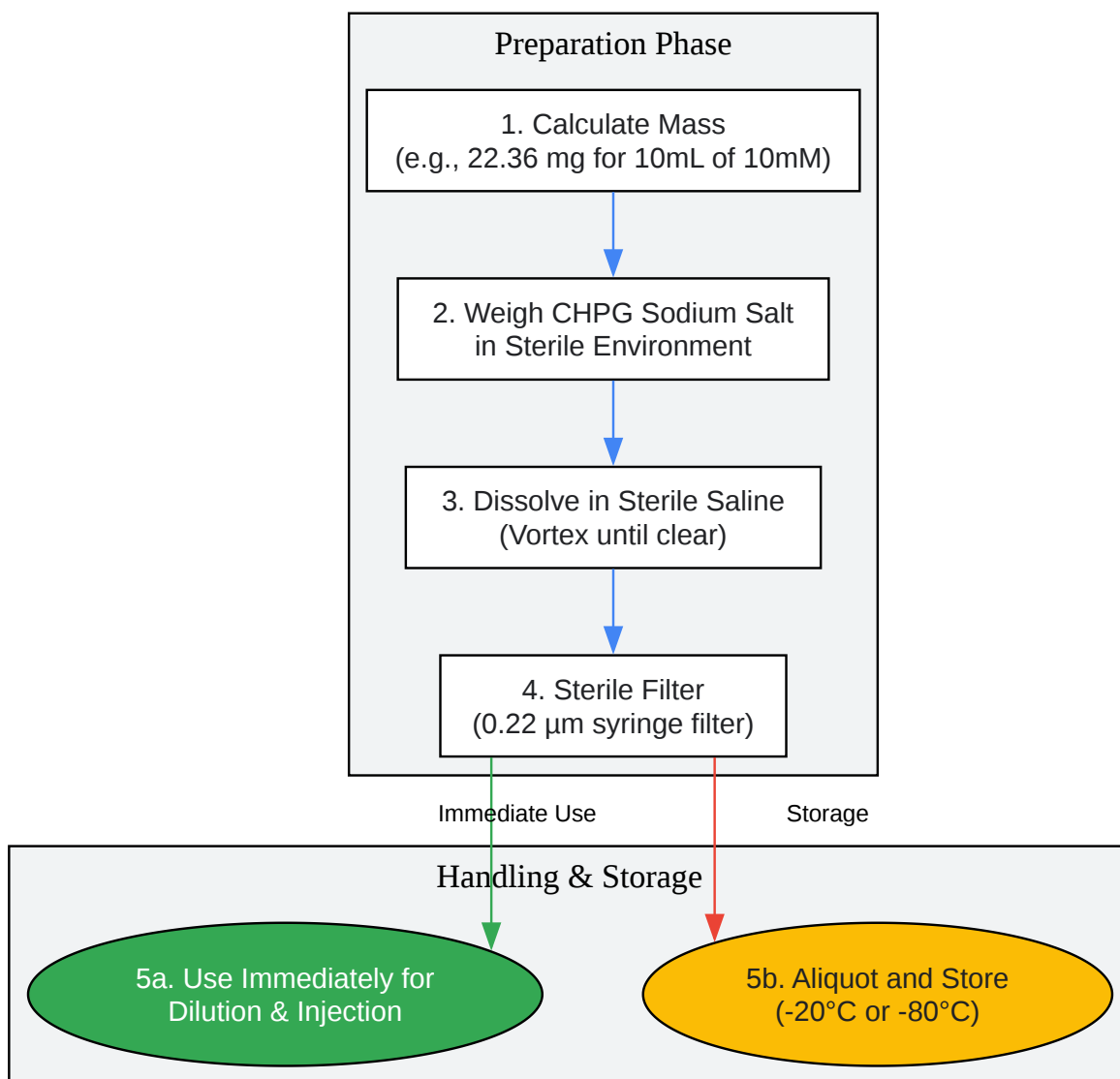
Protocol 2: Preparation of Final Dosing Solution for Injection

Procedure:

- Thaw Stock Solution: If using a frozen stock, thaw a single-use aliquot of the 10 mM **CHPG sodium salt** stock solution at room temperature.
- Calculate Dilution: Determine the final concentration and volume needed for your experiment. For example, a study in rats used a final concentration of 250 nM.
 - Use the formula: $C_1V_1 = C_2V_2$ (where C=concentration, V=volume).
 - Example: To prepare 1 mL of a 250 nM solution from a 10 mM stock: $(10,000,000 \text{ nM})(V_1) = (250 \text{ nM})(1000 \text{ µL})$ $V_1 = 0.025 \text{ µL}$. This volume is too small to pipette accurately.
 - Perform a serial dilution: a. Intermediate Dilution: Dilute the 10 mM stock 1:100 by adding 10 µL of the stock to 990 µL of sterile saline. This results in a 100 µM intermediate solution. b. Final Dilution: Dilute the 100 µM solution 1:400 by adding 2.5 µL of the intermediate solution to 997.5 µL of sterile saline to get the final 250 nM solution.

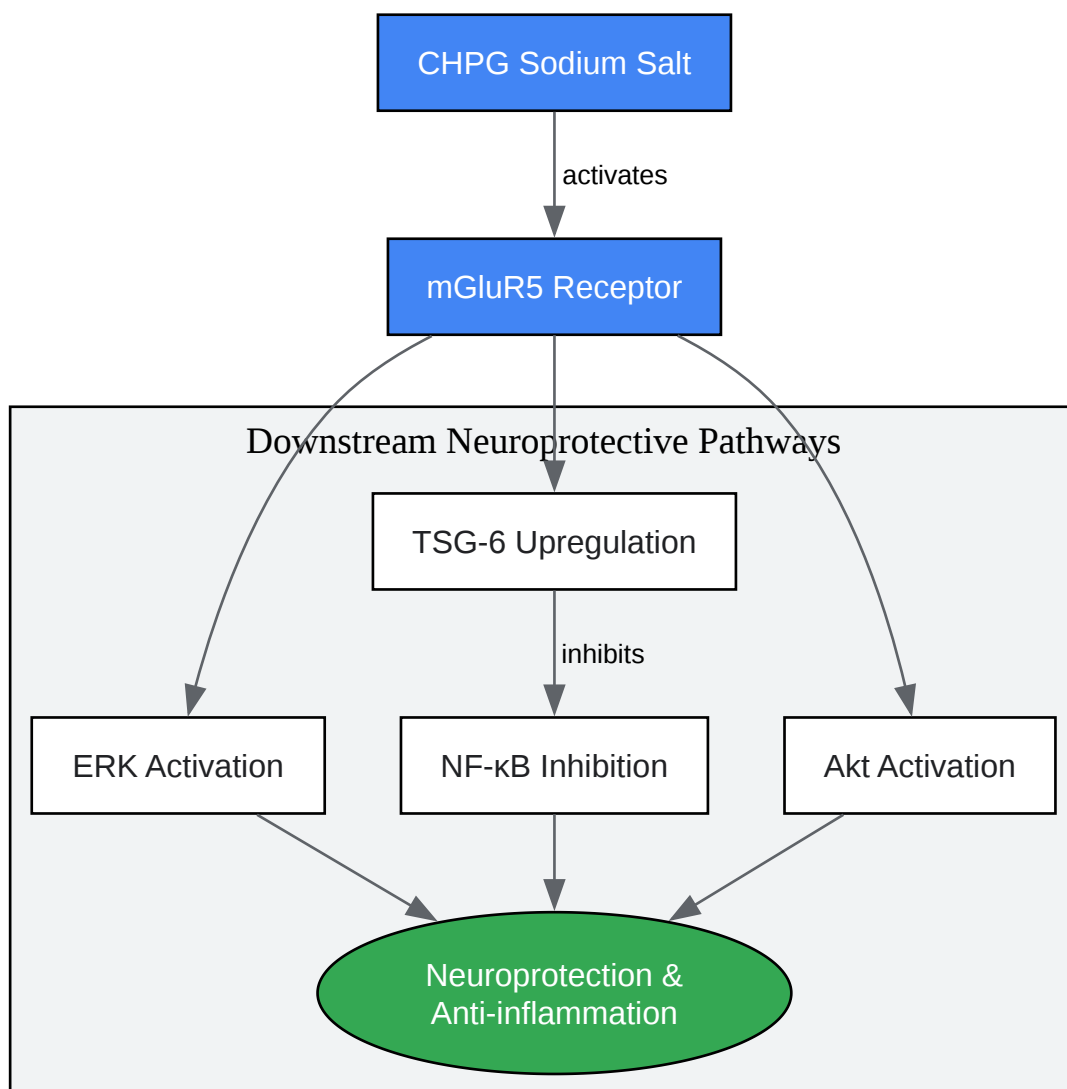
- Final Preparation: Prepare the final dilution in a sterile tube using sterile saline as the diluent. Mix gently.
- Administration: The final solution is now ready for in vivo administration via the desired route (e.g., intraperitoneal, intravenous, intracerebroventricular).

Mandatory Visualization



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Caption: Workflow for preparing sterile **CHPG sodium salt** solution.



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Caption: Simplified CHPG signaling pathways in neuroprotection.

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References

- 1. (R,S)-CHPG sodium salt | mGluR5 agonist | Hello Bio [hellobio.com]
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